

Essential Safety and Operational Guide for Sodium Trifluoroacetate-13C2

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Compound of Interest

Compound Name: Sodium trifluoroacetate-13C2

Cat. No.: B586808

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This guide provides critical safety protocols, handling procedures, and disposal plans for **Sodium trifluoroacetate-13C2**, ensuring the well-being of laboratory personnel and compliance with safety standards. The information is tailored for researchers, scientists, and professionals in drug development.

Hazard Identification and Classification

Sodium trifluoroacetate-13C2 is a chemical compound that requires careful handling due to its potential health and environmental hazards. The primary hazards are often associated with the properties of trifluoroacetic acid (TFA), a strong and corrosive acid.[1][2][3] The compound is classified as fatal if swallowed, causes severe skin burns and eye damage, and is very toxic to aquatic life with long-lasting effects.[4][5][6][7]

GHS Hazard Statements:

- H300: Fatal if swallowed[4][6][7]
- H314: Causes severe skin burns and eye damage[5]
- H315: Causes skin irritation[8][9][10]
- H319: Causes serious eye irritation[8][9]
- H332: Harmful if inhaled[5]

- H335: May cause respiratory irritation[8][9][10]
- H400/H412: Very toxic to aquatic life with long lasting effects[5][6][7]

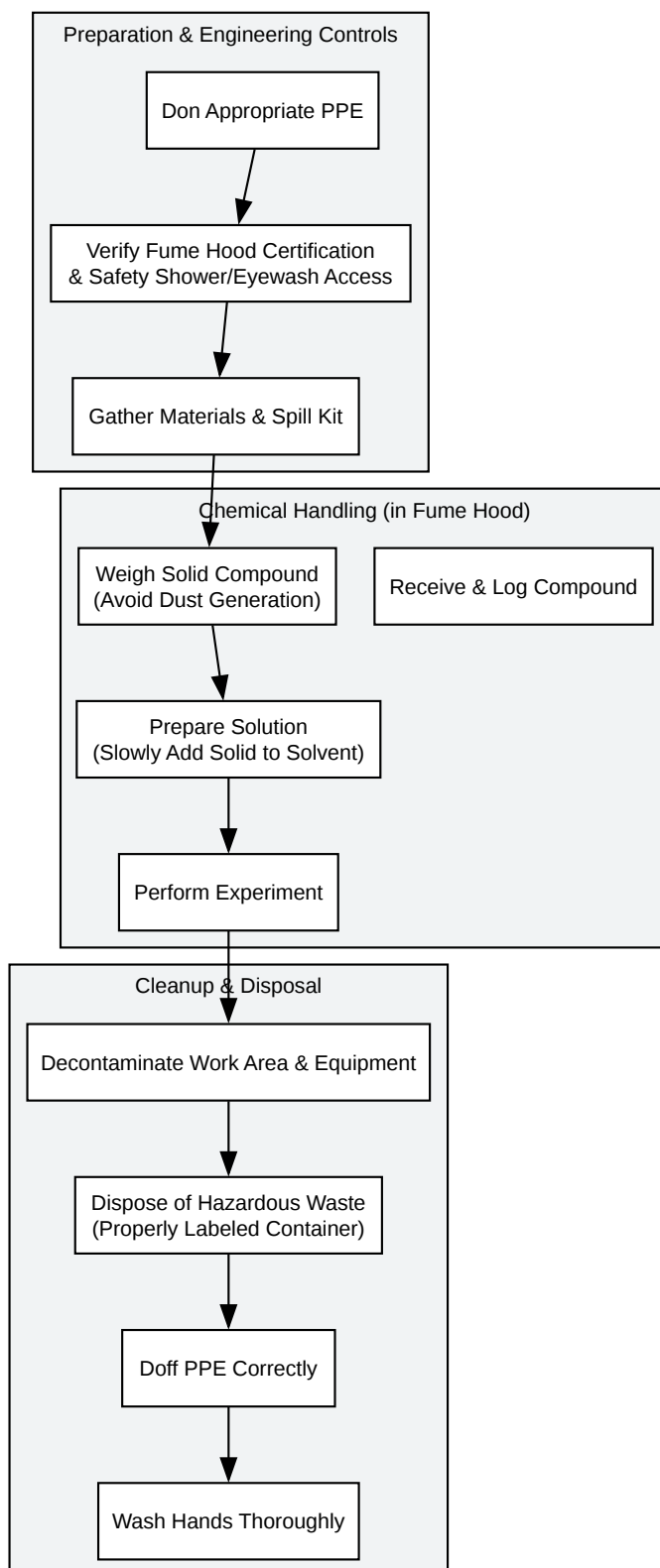
Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling **Sodium trifluoroacetate-13C2** to ensure the appropriate level of personal protection. The following table summarizes the minimum required PPE.

Protection Type	Specifications	Rationale & Citations
Eye/Face Protection	Chemical safety goggles meeting ANSI Z-87.1 standard. A face shield is required for handling larger quantities.	To protect eyes from splashes and dust. [1] [2] [3] [11]
Hand Protection	Nitrile gloves are the minimum requirement. For high-volume applications, heavy-duty gloves (e.g., butyl rubber, Viton) are recommended. Double gloving is advised.	To prevent skin contact and absorption. Check gloves for tears before and during use. [1] [2] [3] [11]
Skin & Body Protection	A properly fitting laboratory coat, long pants, and closed-toed shoes are mandatory. A chemical-resistant apron may be necessary for larger quantities.	To protect skin from accidental spills and contamination. [2] [3] [11]
Respiratory Protection	All handling of the solid and its solutions must be conducted in a certified chemical fume hood. If work outside a fume hood is unavoidable, a respiratory protection analysis by Environmental Health & Safety (EH&S) is required to determine the appropriate respirator.	To prevent inhalation of hazardous dust or vapors. [1] [2] [3] [11]

Operational Plan: Step-by-Step Handling Workflow

Adherence to a strict operational workflow is crucial for minimizing exposure and ensuring safety. The following diagram outlines the key steps for handling **Sodium trifluoroacetate-13C2**, from receipt to disposal.



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Workflow for Handling **Sodium trifluoroacetate-13C2**

Experimental Protocols:

- Preparation: Before handling the compound, ensure that a certified chemical fume hood is operational and that an emergency safety shower and eyewash station are accessible.[\[11\]](#)
Don all required PPE as specified in the table above.
- Weighing: When weighing the solid, perform the task within the fume hood to contain any dust.[\[1\]](#) Use appropriate tools to minimize the creation of airborne particles.
- Solution Preparation: To prepare a solution, slowly add the solid **Sodium trifluoroacetate-13C2** to the solvent while stirring within the fume hood.[\[1\]](#) This prevents splashing and controls the dissolution rate.
- Post-Handling: After use, thoroughly decontaminate all surfaces and equipment. Wash hands and any exposed skin thoroughly.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Storage and Disposal Plan

Proper storage and disposal are critical to prevent accidents and environmental contamination.

Storage:

- Store the compound in a cool, dry, and well-ventilated area.[\[4\]](#)[\[7\]](#)[\[8\]](#)[\[11\]](#)
- Keep the container tightly closed and store it locked up.[\[1\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Store away from incompatible materials, which include strong bases, acids, and oxidizing agents.[\[1\]](#)[\[7\]](#)[\[11\]](#)

Disposal:

- All waste containing **Sodium trifluoroacetate-13C2** must be treated as hazardous waste.[\[2\]](#)
[\[7\]](#)
- Dispose of the waste in accordance with all local, state, and federal regulations.[\[1\]](#)
- Do not discharge any amount into the sewer system.[\[1\]](#)[\[5\]](#)[\[7\]](#)[\[8\]](#)

- Empty containers are still considered hazardous as they may contain residue. They should be rinsed carefully before being submitted for disposal.[\[11\]](#)
- Chemical waste should remain in its original or a properly labeled container and should not be mixed with other waste streams.[\[5\]](#)

Emergency Procedures

Immediate and appropriate action is vital in the event of an exposure.

Exposure Route	First Aid Protocol	Citations
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, making sure to remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.	[2][5][7]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water for at least 15 minutes. Seek immediate medical attention.	[2][5][7]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth if the substance was ingested or inhaled). Seek immediate medical attention.	[2][5][7]
Ingestion	Do NOT induce vomiting. Rinse the mouth thoroughly with water. Have the victim drink two glasses of water at most. Call a physician or poison control center immediately.	[2][5][6][7]

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